

Scalable synthesis of 1-(2-cyanophenyl)cyclohexanamine

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Compound of Interest

Compound Name: 2-(1-Aminocyclohexyl)benzotrile

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An Application Note and Protocol for the Scalable Synthesis of 1-(2-Cyanophenyl)cyclohexanamine

Abstract

This document provides a comprehensive guide for the scalable synthesis of 1-(2-cyanophenyl)cyclohexanamine, a key intermediate for pharmaceutical research and development. The proposed synthetic route is designed for scalability, starting from commercially available reagents. This application note details a two-step process involving a Grignard reaction followed by a reductive amination. The protocol includes in-depth explanations of the experimental choices, safety considerations, and visual aids to ensure clarity and reproducibility. Alternative synthetic strategies are also discussed to provide a broader context for process optimization.

Introduction

1-(2-Cyanophenyl)cyclohexanamine is a valuable building block in medicinal chemistry, with its unique structural features making it a precursor for a variety of pharmacologically active compounds. The presence of a primary amine on a cyclohexane ring coupled with a cyanophenyl moiety offers multiple points for chemical modification, enabling the exploration of

diverse chemical spaces in drug discovery programs. The development of a robust and scalable synthesis is therefore of significant interest to researchers in both academic and industrial settings. This guide outlines a practical and scalable approach to synthesize this key intermediate.

Proposed Synthetic Route: A Two-Step Approach

The proposed synthesis of 1-(2-cyanophenyl)cyclohexanamine is a two-step process designed for efficiency and scalability. The overall strategy is depicted below:



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Caption: Overall synthetic scheme for 1-(2-cyanophenyl)cyclohexanamine.

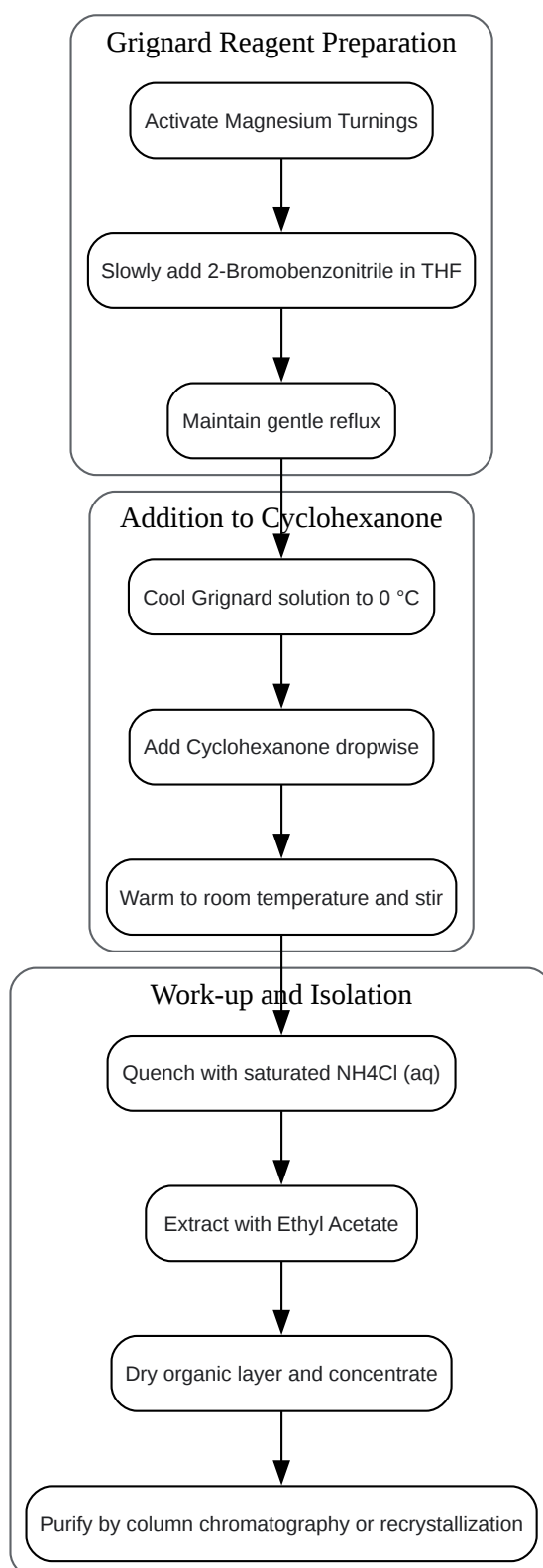
This route was chosen for its reliance on well-established and scalable chemical transformations. The Grignard reaction is a classic and robust method for carbon-carbon bond formation, and reductive amination is a widely used and efficient method for the synthesis of amines.^[1]

Detailed Experimental Protocols

Step 1: Synthesis of 1-(2-Cyanophenyl)cyclohexanol via Grignard Reaction

This step involves the formation of a Grignard reagent from 2-bromobenzonitrile, followed by its addition to cyclohexanone.

Workflow for Step 1:



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Caption: Workflow for the synthesis of 1-(2-cyanophenyl)cyclohexanol.

Protocol:

- Preparation of the Grignard Reagent:
 - To a flame-dried, three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a nitrogen inlet, add magnesium turnings (1.2 eq).
 - Under a nitrogen atmosphere, add a small crystal of iodine to activate the magnesium.
 - Add anhydrous tetrahydrofuran (THF) to cover the magnesium.
 - Dissolve 2-bromobenzonitrile (1.0 eq) in anhydrous THF and add a small portion to the magnesium suspension.
 - Initiate the reaction by gentle heating. Once the reaction starts (as evidenced by a color change and gentle refluxing), add the remaining 2-bromobenzonitrile solution dropwise at a rate that maintains a gentle reflux.
 - After the addition is complete, continue to stir the mixture at reflux for an additional 1-2 hours to ensure complete formation of the Grignard reagent.
- Addition to Cyclohexanone:
 - Cool the freshly prepared Grignard reagent to 0 °C in an ice bath.
 - Dissolve cyclohexanone (1.0 eq) in anhydrous THF and add it dropwise to the cooled Grignard solution.
 - After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature. Stir for an additional 2-4 hours.
- Work-up and Purification:
 - Cool the reaction mixture to 0 °C and quench by the slow, dropwise addition of saturated aqueous ammonium chloride solution.
 - Extract the aqueous layer with ethyl acetate (3x).

- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- The crude product can be purified by flash column chromatography on silica gel or by recrystallization to yield 1-(2-cyanophenyl)cyclohexanol.

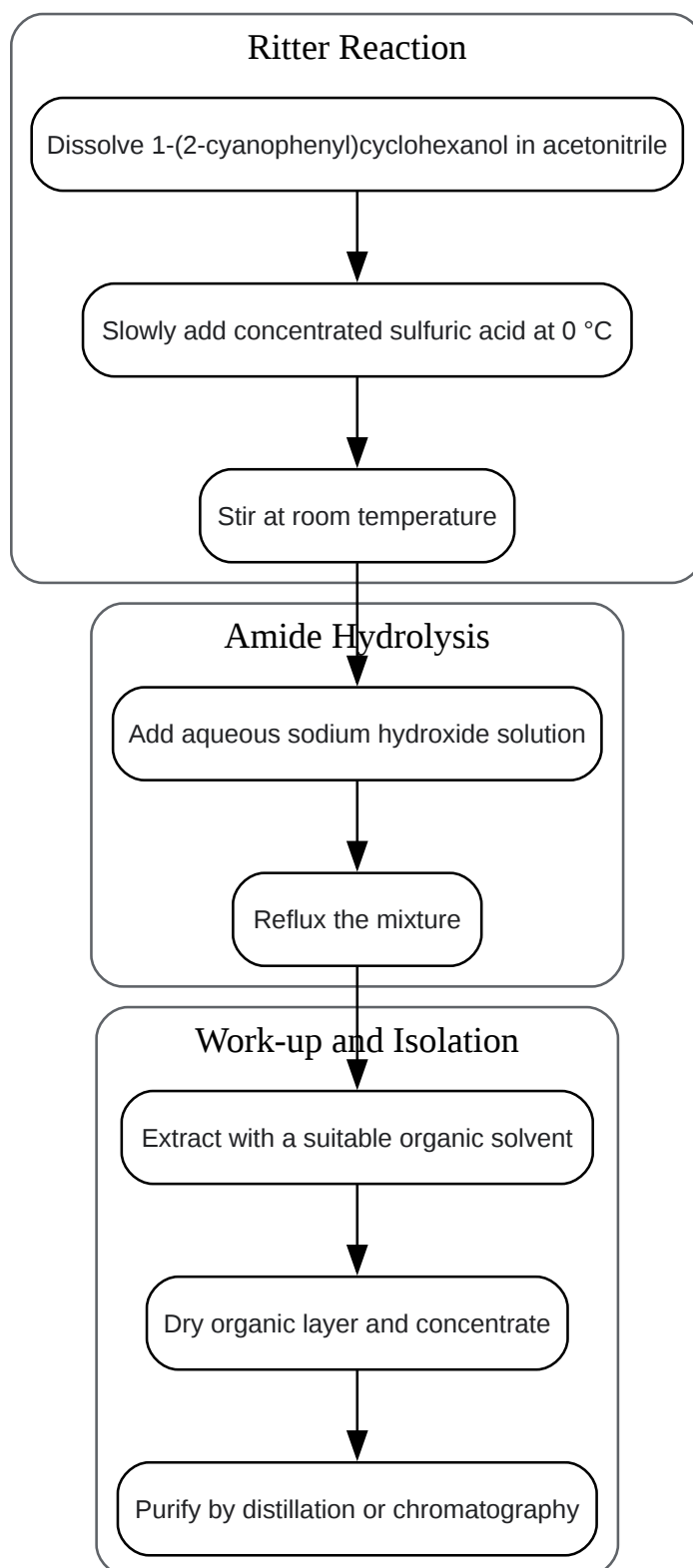
Rationale for Experimental Choices:

- Anhydrous Conditions: Grignard reagents are highly reactive towards protic solvents, so all glassware must be dry and anhydrous solvents must be used.
- Activation of Magnesium: Iodine is used to etch the surface of the magnesium turnings, removing the passivating oxide layer and exposing fresh magnesium to initiate the reaction.
- Slow Addition: The formation of the Grignard reagent is exothermic, and slow addition of the aryl halide helps to control the reaction rate. Similarly, the addition of cyclohexanone to the Grignard reagent is also exothermic and should be done slowly at a low temperature to avoid side reactions.
- Quenching: Saturated ammonium chloride is a mild acid source that effectively quenches the reaction and protonates the alkoxide intermediate without causing significant side reactions.

Step 2: Synthesis of 1-(2-Cyanophenyl)cyclohexanamine via Reductive Amination

This step converts the tertiary alcohol into the target primary amine. A common method for this transformation is the Ritter reaction, followed by hydrolysis of the resulting amide.^[2]

Workflow for Step 2 (Ritter Reaction and Hydrolysis):



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Caption: Workflow for the synthesis of 1-(2-cyanophenyl)cyclohexanamine.

Protocol:

- Ritter Reaction:
 - In a round-bottom flask, dissolve 1-(2-cyanophenyl)cyclohexanol (1.0 eq) in acetonitrile.
 - Cool the solution to 0 °C in an ice bath.
 - Slowly and carefully add concentrated sulfuric acid (2-3 eq) dropwise with vigorous stirring.
 - After the addition is complete, remove the ice bath and allow the mixture to stir at room temperature for 12-24 hours.
- Hydrolysis of the Amide:
 - Carefully pour the reaction mixture over crushed ice.
 - Neutralize the acidic solution by the slow addition of a concentrated aqueous solution of sodium hydroxide until the pH is strongly basic.
 - Heat the mixture to reflux for 4-8 hours to hydrolyze the intermediate N-(1-(2-cyanophenyl)cyclohexyl)acetamide.
- Work-up and Purification:
 - Cool the reaction mixture to room temperature.
 - Extract the aqueous layer with a suitable organic solvent such as dichloromethane or ethyl acetate (3x).
 - Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
 - The crude 1-(2-cyanophenyl)cyclohexanamine can be purified by vacuum distillation or column chromatography.

Rationale for Experimental Choices:

- **Ritter Reaction:** This reaction provides a direct route from a tertiary alcohol to an N-substituted amide in the presence of a nitrile and a strong acid.[2] The nitrile acts as the nitrogen source.
- **Strong Acid:** Concentrated sulfuric acid is used to generate the stable tertiary carbocation from the alcohol, which is then trapped by the nitrile.
- **Hydrolysis:** The resulting amide is stable and requires vigorous conditions (strong base and heat) for hydrolysis to the desired primary amine.

Data Presentation

Table 1: Properties of Key Reagents and Intermediates

Compound	Molecular Formula	Molecular Weight (g/mol)	Boiling Point (°C)	Melting Point (°C)
2-Bromobenzonitrile	C ₇ H ₄ BrN	182.02	235-238	53-56
Cyclohexanone	C ₆ H ₁₀ O	98.14	155.6	-47
1-(2-Cyanophenyl)cyclohexanol	C ₁₃ H ₁₅ NO	201.27	-	-
1-(2-Cyanophenyl)cyclohexanamine	C ₁₃ H ₁₆ N ₂	200.28	-	-

Safety Considerations

All manipulations should be performed in a well-ventilated fume hood. Personal protective equipment (PPE), including safety glasses, a lab coat, and chemical-resistant gloves, must be worn at all times.

- 2-Bromobenzonitrile: Harmful if swallowed or in contact with skin. Causes skin and eye irritation.
- Magnesium Turnings: Flammable solid. Reacts with water to release flammable gases.
- Tetrahydrofuran (THF): Highly flammable liquid and vapor. May form explosive peroxides.
- Cyclohexanone: Flammable liquid and vapor. Harmful if inhaled.
- Concentrated Sulfuric Acid: Causes severe skin burns and eye damage.
- Sodium Hydroxide: Causes severe skin burns and eye damage.

Alternative Synthetic Routes

Strecker Synthesis

The Strecker synthesis is a well-established method for the preparation of α -amino acids and their derivatives.^{[3][4][5][6][7]} A modified Strecker synthesis could potentially be employed to synthesize 1-(2-cyanophenyl)cyclohexanamine in a one-pot reaction from cyclohexanone, a cyanide source (e.g., KCN), and 2-amino-benzonitrile.

Hofmann Rearrangement

Another potential route involves the Hofmann rearrangement of 1-(2-cyanophenyl)cyclohexanecarboxamide.^{[8][9][10][11]} This would require the synthesis of the corresponding carboxamide, for example, from the hydrolysis of a nitrile precursor. This method results in a product with one less carbon atom than the starting amide.

Conclusion

The proposed two-step synthesis of 1-(2-cyanophenyl)cyclohexanamine via a Grignard reaction and subsequent reductive amination offers a scalable and efficient route to this valuable building block. The protocols provided are based on well-understood and reliable chemical transformations, making them suitable for implementation in both research and process development settings. The discussion of alternative routes provides additional avenues for optimization and exploration.

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